Technical Support Center: Optimizing pH & Stability for Ertapenem Disodium

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Compound of Interest

Compound Name:	*Ertapenem (disodium)*
Cat. No.:	*B12395692*

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Content Type: Technical Troubleshooting & Optimization Guide Audience: Formulation Scientists, Analytical Chemists, and Drug Development Professionals Subject: Ertapenem Disodium (CAS: 153773-82-1)

Executive Summary: The Stability Paradox

Ertapenem disodium is a 1-

-methyl-carbapenem antibiotic.[1][2] While structurally engineered for resistance to dehydropeptidase-I (DHP-I), it remains chemically fragile in aqueous solution. Its stability is governed by a "Golden Window" of pH (7.0 – 8.0). Deviating from this range triggers rapid degradation via two distinct, competing pathways:

-lactam hydrolysis (acid/base catalyzed) and intermolecular dimerization (concentration catalyzed).

This guide provides the mechanistic rationale and validated protocols to stabilize ertapenem formulations, moving beyond generic "store at -20°C" advice to actionable chemical engineering.

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Troubleshooting Guide (Q&A)

Issue 1: Rapid Color Change (Yellow to Orange)

User Question: "My reconstituted ertapenem solution (50 mg/mL) turned deep yellow within 2 hours at room temperature. Is it still usable?"

Technical Diagnosis: The color change indicates hydrolysis of the

-lactam ring and subsequent oxidation. This is likely caused by pH drift.

- Mechanism: At pH < 6.0, protonation of the

  -lactam nitrogen facilitates nucleophilic attack by water, opening the ring. At pH > 8.0, hydroxide ions directly attack the carbonyl carbon.

- Root Cause: If you used unbuffered saline or water, the pH may have drifted. Ertapenem is an acid; dissolving the free acid without a base drops the pH to ~4.0, triggering immediate autocatalytic hydrolysis.

- Action: Discard the solution. For future experiments, you must use a buffering agent (specifically Sodium Bicarbonate) to pin the pH at 7.5 immediately upon reconstitution.

Issue 2: Precipitation / Turbidity

User Question: "I attempted to concentrate the sample to 200 mg/mL for an animal study, but a precipitate formed."

Technical Diagnosis: This is likely dimerization-induced precipitation, not simple solubility failure.

- Mechanism: At high concentrations (>100 mg/mL), the amine group of one ertapenem molecule attacks the

  -lactam ring of another, forming a dimer (m/z 951). This reaction is second-order (rate depends on

).

- Action:

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- Limit Concentration: Keep working stocks

  100 mg/mL.

- Temperature Control: Dimerization is highly temperature-dependent. Maintain solutions at 4°C.

- pH Check: Dimerization kinetics are accelerated at alkaline pH (> 8.0). Ensure pH is strictly 7.5.

Issue 3: Buffer Selection

User Question: "Can I use Phosphate Buffered Saline (PBS) at pH 7.4 to stabilize the drug?"

Technical Diagnosis: NO. Do not use phosphate or acetate buffers.

- Mechanism: Phosphate and acetate ions act as general base catalysts for

  -lactam hydrolysis. Even at the correct pH (7.4), the presence of phosphate ions will accelerate degradation compared to a non-catalytic buffer.

- Action: Use Sodium Bicarbonate (NaHCO

) or Sodium Hydroxide (NaOH). The commercial formulation (Invanz) relies on a reversible carbonate adduct formed with NaHCO

  to stabilize the molecule.

Quantitative Data: Stability Profiles

Table 1: pH-Dependent Stability Zones

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pH Zone	Dominant Degradation Pathway	Rate Kinetics	Visual Indicator
Acidic (< 5.5)	Acid-Catalyzed Hydrolysis	Rapid (First-order)	Yellowing / Turbidity
Optimal (7.0 - 8.0)	Minimal Degradation	Slowest	Clear / Colorless
Alkaline (> 8.5)	Base-Catalyzed Hydrolysis & Dimerization	Rapid (Mixed order)	Deep Orange / Precipitate

Table 2: Reconstitution Guidelines (Temperature vs. Time)

Based on 100 mg/mL solution in 0.9% NaCl + NaHCO

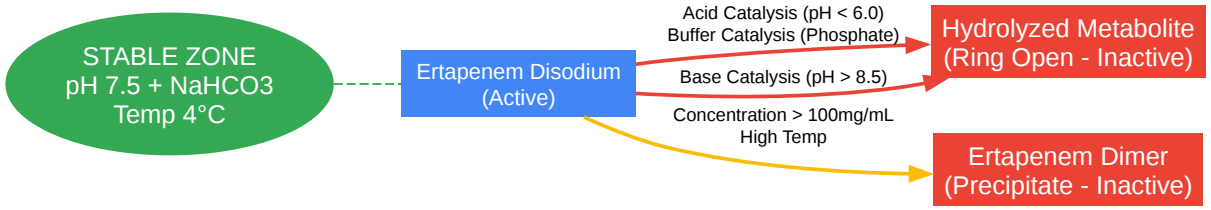
Storage Condition	Maximum Stability Window	Notes
25°C (Room Temp)	< 6 Hours	Use immediately. Dimerization risk increases with time.
4°C (Refrigerated)	24 Hours	Preferred for short-term storage.
-20°C (Frozen)	> 14 Days	Must be flash-frozen. Do not freeze-thaw multiple times.

Visualizations

Diagram 1: The Degradation Landscape

This diagram illustrates the competing degradation pathways users must navigate.

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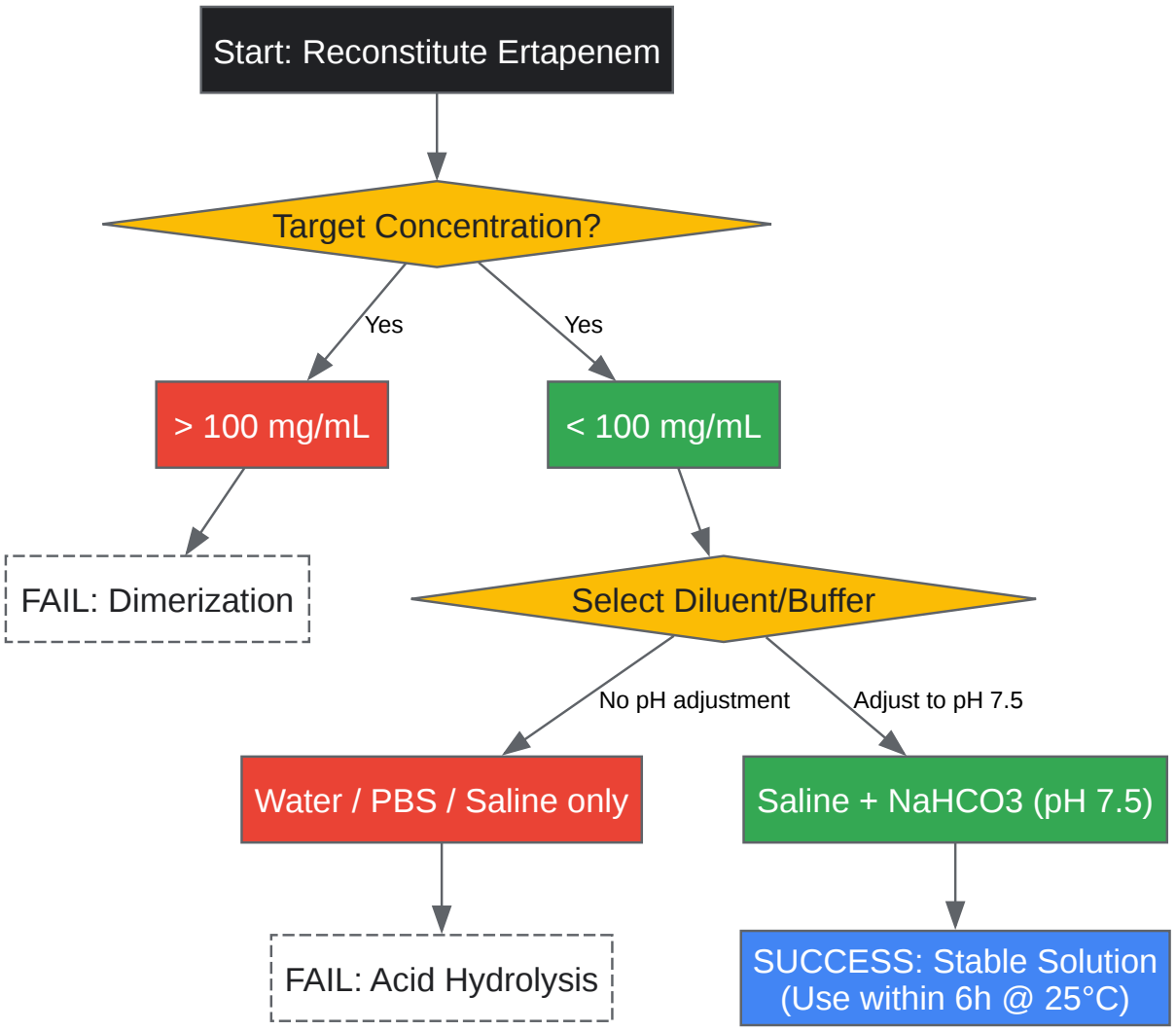
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Caption: Ertapenem degradation is driven by pH extremes (Red arrows) and high concentration (Yellow arrow). The green zone represents the only stable operational window.

Diagram 2: Formulation Decision Tree

Follow this logic flow to ensure experimental success.

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Caption: Logical workflow for reconstitution. Note that concentration and buffer selection are critical "Gatekeepers" for stability.

Experimental Protocols

Protocol A: Optimal Reconstitution (The "Invanz" Mimic)

This protocol mimics the commercial formulation strategy to maximize stability.

Materials:

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- Ertapenem Disodium powder.[3][4]
- Buffer: 1% Sodium Bicarbonate (NaHCO
) in 0.9% Saline.
- pH Meter (calibrated).

Steps:

- Calculate: Determine the volume required for a target concentration of 100 mg/mL.
- Prepare Solvent: Dissolve NaHCO
  in 0.9% NaCl. (Note: Commercial Invanz contains ~175 mg NaHCO
  per 1g Ertapenem).[3][5][6]
- Add Solvent: Slowly add the bicarbonate-saline solution to the Ertapenem powder.
- Dissolve: Swirl gently. DO NOT VORTEX vigorously, as this introduces air bubbles and may promote oxidation.
- Verify pH: Check pH immediately. It should be 7.5 ± 0.5.
  - If pH < 7.0:[7][8][9] Add 1N NaOH dropwise.
  - If pH > 8.0: Discard (irreversible base hydrolysis risk).
- Dilute: Immediately dilute to working concentration (e.g., 20 mg/mL) using 0.9% NaCl.

Protocol B: pH Stability Profiling (HPLC)

Use this to validate stability if altering the formulation.

Method Parameters:

- Column: C18 Reverse Phase (e.g., LiChrospher RP-18, 5µm).

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- Mobile Phase: Phosphate Buffer (20mM, pH 6.5) / Acetonitrile (92:8 v/v). Note: Phosphate is okay in the mobile phase for short run times, just not for storage.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 298 nm.[8]
- Temperature: 25°C.

Procedure:

- Prepare samples at pH 4.0, 6.0, 7.5, and 9.0.
- Inject at T=0, T=1h, T=4h.
- Track the decrease in the Ertapenem peak (RT ~ 4-5 min) and the appearance of the Ring-Opened Metabolite (elutes earlier).

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